

Technical Guide: 2,5,8-Trimethoxy Substituted Quinoline Scaffold

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Compound of Interest

Compound Name: 2,5,8-Trimethoxy-4-methylquinolin-6-amine

CAS No.: 49584-51-2

Cat. No.: B2691230

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Domain: Medicinal Chemistry & Drug Design Focus: Synthesis, Pharmacological Logic, and Translational Applications Status: Emerging/Niche Scaffold

Executive Technical Summary

The 2,5,8-trimethoxy quinoline scaffold represents a distinct "privileged structure" variant. Unlike the ubiquitous 4-aminoquinoline (antimalarial) or 8-hydroxyquinoline (chelator) scaffolds, the 2,5,8-trimethoxy motif functions primarily through two distinct mechanisms:

- **The "Masked" Quinone Hypothesis:** The 5,8-dimethoxy substitution pattern serves as a metabolically stable precursor to 5,8-quinolinequinones (analogous to the antitumor antibiotic Streptonigrin). In vivo oxidative demethylation releases the redox-active quinone, generating reactive oxygen species (ROS) specifically within tumor microenvironments.
- **Electronic & Steric Modulation:** The 2-methoxy substituent acts as a lipophilic hydrogen bond acceptor, modulating the pKa of the ring nitrogen (N1) and altering solubility profiles compared to the 2-oxo (carbostyryl) tautomers.

Synthetic Architecture & Accessibility

Building this scaffold requires navigating the electronic richness of the benzene ring (5,8-positions) while selectively functionalizing the pyridine ring (2-position).

Core Synthetic Pathways

The most robust entry into this chemical space is via 2,5-dimethoxyaniline.[\[1\]](#)

Protocol A: Modified Knorr/Meth-Cohn Synthesis (The "De Novo" Route)

This route constructs the pyridine ring onto the electron-rich aniline.[\[2\]](#)

- Precursor: 2,5-Dimethoxyaniline.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Cyclization: Condensation with
-keto esters (e.g., ethyl acetoacetate) followed by acid-mediated cyclization (polyphosphoric acid or H
SO
).
 - Challenge: The electron-donating methoxy groups at 2,5 of the aniline activate the ring, but can lead to regioisomeric mixtures if the 4-position is not blocked.
- 2-Functionalization: The initial product is often a 2-quinolone (2-hydroxyquinoline).[\[1\]](#)[\[2\]](#)
- O-Methylation: Conversion of the 2-hydroxy to 2-methoxy.[\[1\]](#)[\[2\]](#)
 - Reagent: MeI/Ag
CO
(Silver carbonate forces O-alkylation over N-alkylation) or conversion to 2-chloro (POCl
) followed by NaOMe displacement.[\[1\]](#)[\[2\]](#)

Protocol B: The Vilsmeier-Haack Approach

Ideal for generating 3-formyl derivatives for further functionalization.^{[1][2]}

- Step 1: N-acetylation of 2,5-dimethoxyaniline.^{[1][2]}

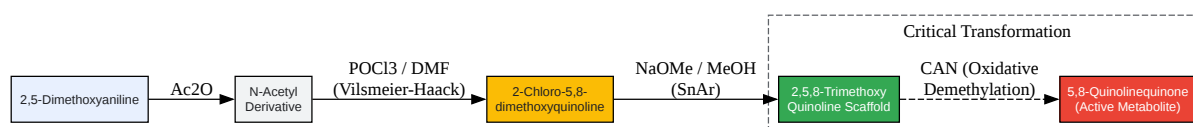
- Step 2: Vilsmeier-Haack reaction (POCl

/DMF) yields 2-chloro-5,8-dimethoxyquinoline-3-carbaldehyde.^{[1][2]}

- Step 3: Nucleophilic Aromatic Substitution (S

Ar) with NaOMe/MeOH replaces the 2-Cl with 2-OMe.^{[1][2]}

Visualization: Synthetic Logic Flow



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Caption: Figure 1. Synthetic workflow from aniline precursor to the trimethoxy scaffold and its potential oxidative activation.

Pharmacological Applications & Mechanisms^{[1][7]}

A. Antitumor: The "Redox Cycling" Mechanism

The 2,5,8-trimethoxy scaffold is frequently investigated as a prodrug for 5,8-quinolinequinones.

- Mechanism: The 5,8-dimethoxy moiety is stable in circulation.^[1] Upon metabolic oxidation (often by CYP450 or intracellular peroxidases), it converts to the 5,8-quinone.
- Effect: The quinone undergoes redox cycling (accepting an electron to form a semiquinone radical, then transferring it to O

), generating Superoxide Anion (

). This induces DNA strand scission and apoptosis specifically in cancer cells with elevated oxidative stress.

- Role of 2-Methoxy: The 2-methoxy group prevents rapid metabolic deactivation at the 2-position and increases lipophilicity (LogP), enhancing membrane permeability compared to the 2-oxo analogs.[\[1\]](#)[\[2\]](#)

B. Tubulin Polymerization Inhibition

Recent SAR (Structure-Activity Relationship) studies indicate that trimethoxy-substituted quinolines (specifically at 5,6,7 or 5,8 positions) can mimic the colchicine binding site on tubulin.

- Binding Mode: The methoxy groups act as H-bond acceptors, locking the molecule into the hydrophobic pocket of

-tubulin.[\[1\]](#)
- Result: Arrest of the cell cycle at the G2/M phase.

C. Anti-Infective (Tuberculosis & Malaria)[\[8\]](#)

- Target: DNA Gyrase (Bacteria) or Heme Polymerization (Malaria).
- Insight: 2-methoxy-5,8-disubstituted quinolines have shown activity against M. tuberculosis. [\[1\]](#)[\[2\]](#) The 2-methoxy group is often essentially isosteric with the 2-methyl, but with altered electronic donation into the ring, affecting the basicity of N1 and thus DNA intercalation affinity.

Experimental Protocols

Protocol 1: Synthesis of 2,5,8-Trimethoxyquinoline (via S Ar)

Objective: Convert 2-chloro-5,8-dimethoxyquinoline to the 2,5,8-trimethoxy analog.

- Reagents: 2-Chloro-5,8-dimethoxyquinoline (1.0 eq), Sodium Methoxide (NaOMe, 5.0 eq), Anhydrous Methanol.
- Setup: Flame-dried round-bottom flask under Argon atmosphere.
- Procedure:
 - Dissolve starting material in anhydrous methanol (0.5 M concentration).
 - Add NaOMe slowly at room temperature.^[1]
 - Reflux the mixture for 4–6 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 7:3). The 2-chloro starting material is less polar than the product.^[1]
 - Note: If reaction is sluggish, use DMF as co-solvent and heat to 80°C.
- Workup: Quench with ice water. Extract with Dichloromethane (DCM). Wash organic layer with brine, dry over Na

SO

.

- Purification: Recrystallization from Ethanol or Column Chromatography (Silica gel, 0-20% EtOAc in Hexane).
- Validation:
 - ¹H NMR: Look for three distinct singlet peaks for methoxy groups (approx. 3.9–4.1 ppm). The 2-OMe signal is typically shielded relative to 5,8-OMe.^{[1][2]}

Protocol 2: Oxidative Demethylation (Activation Assay)

Objective: Test the scaffold's ability to convert to the active quinone form.

- Reagents: 2,5,8-Trimethoxyquinoline derivative, Cerium(IV) Ammonium Nitrate (CAN), Acetonitrile/Water (2:1).

- Procedure:
 - Dissolve substrate in CH₃CN/H₂O.
 - Add CAN (2.5 eq) dropwise at 0°C.
 - Stir for 30 mins. Solution typically turns deep yellow/orange (indicative of quinone formation).
- Observation: Successful conversion confirms the "masked quinone" potential.

Comparative Data Analysis

Table 1: Physicochemical & Biological Profile of Quinoline Variants

Scaffold Variant	Key Substituents	Primary Application	Electronic Character	Metabolic Stability
Target Scaffold	2,5,8-Trimethoxy	Prodrug / Tubulin Inhibitor	Electron-Rich	High (Lipophilic)
Active Metabolite	2-Methoxy-5,8-dione	Antitumor (Redox)	Electron-Deficient	Low (Reactive)
Analog A	5,8-Dimethoxy	Antimalarial Precursor	Electron-Rich	Moderate
Analog B	2-Chloro-5,8-dimethoxy	Synthetic Intermediate	Electrophilic (at C2)	High

Strategic Recommendations

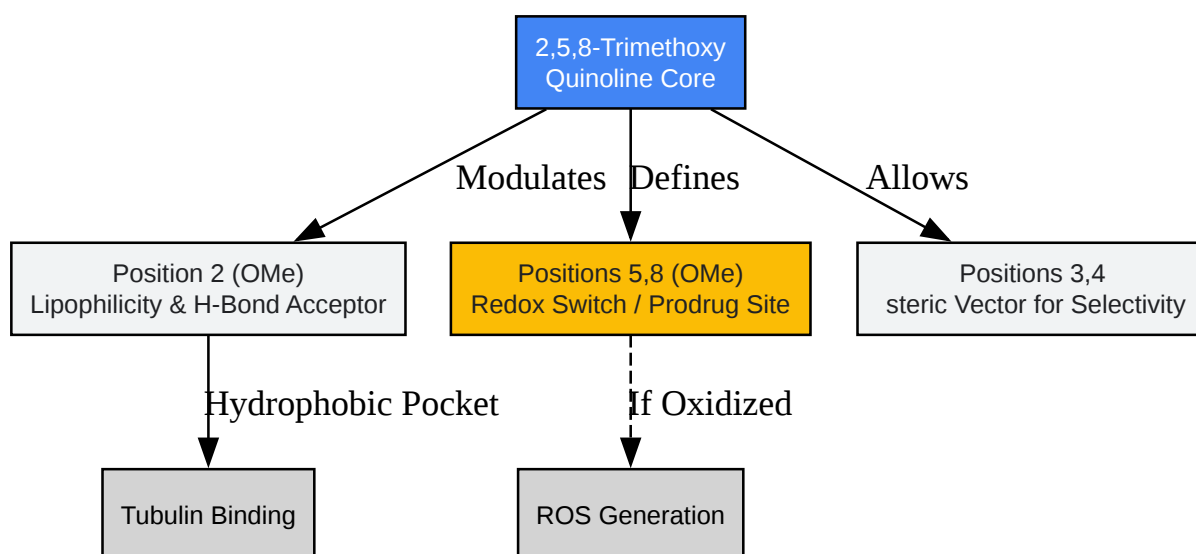
For researchers utilizing this scaffold:

- Solubility Management: The 2,5,8-trimethoxy system is highly lipophilic. If aqueous solubility is poor for bioassays, consider introducing a solubilizing amine (e.g., morpholine, piperazine)

at the 3- or 4-position via Vilsmeier-Haack aldehyde functionalization.

- **Stability Checks:** Always perform the CAN oxidation test (Protocol 2) early. If the compound does not oxidize to the quinone, the "redox cycling" mechanism is invalid, and cytotoxicity is likely due to direct target binding (e.g., tubulin).
- **Isomer Verification:** In synthesis starting from aniline, ensure the cyclization did not yield the 5,8-dimethoxy-4-methoxy isomer (if using different precursors). NMR NOE (Nuclear Overhauser Effect) studies are mandatory to confirm the 2-position regiochemistry.[2]

SAR Logic Diagram



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Caption: Figure 2.[2] Structure-Activity Relationship (SAR) map detailing the functional role of each position on the scaffold.

References

- Synthesis of 5,8-dimethoxyquinolines
 - Title: A General Synthesis of Quinoline-2,5,8(1H)-triones via Acylation of 2,5-Dimethoxyaniline.[4]
 - Source: Thieme Connect (Synlett).

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 - Title: Design, synthesis, and biological evaluation of novel 5,6,7-trimethoxy quinolines as potential anticancer agents.
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- Redox Mechanism (Quinolinequinones)
 - Title: Studies related to antitumor antibiotics.[4][5] Synthesis of streptonigrin analogues.
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- Synthetic Intermediates (2-Chloro-3-formyl derivatives)
 - Title: Synthesis and Antibacterial, Antioxidant, and Molecular Docking Analysis of Some Novel Quinoline Derivatives.[6]
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